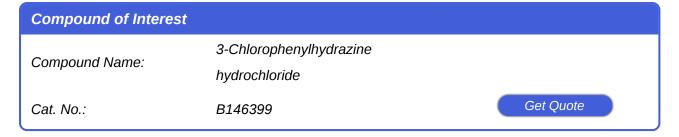


3-Chlorophenylhydrazine hydrochloride safety and handling precautions

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An In-depth Technical Guide to the Safety and Handling of **3-Chlorophenylhydrazine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **3-Chlorophenylhydrazine hydrochloride** (CAS No: 2312-23-4). The information is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly and mitigate potential risks.

Hazard Identification and Classification

3-Chlorophenylhydrazine hydrochloride is classified as a hazardous substance.[1] Its handling requires strict adherence to safety protocols. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 1: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin.[1]
Acute Toxicity, Inhalation (Dusts/Mists)	Category 4	Harmful if inhaled.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][2]
Respiratory Sensitisation	-	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1]

Key Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3][4]
- P264: Wash skin thoroughly after handling.[2][4]
- P270: Do not eat, drink or smoke when using this product.[2][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][4]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[2][5]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]



Physical, Chemical, and Toxicological Properties

While specific toxicological data for **3-Chlorophenylhydrazine hydrochloride** is limited, data from its parent compound, phenylhydrazine, provides a valuable reference for assessing potential toxicity.

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	2312-23-4[1][3]
Molecular Formula	C ₆ H ₇ CIN ₂ · HCl or C ₆ H ₈ Cl ₂ N ₂ [1][3]
Molecular Weight	179.05 g/mol [3]
Appearance	White to light yellow crystalline powder.[3]
Melting Point	240 - 245 °C (decomposes).[3]
Solubility	No data available.[1][3]

Table 3: Acute Toxicity Data (for Phenylhydrazine)

Note: Specific LD₅₀ values for **3-Chlorophenylhydrazine hydrochloride** are not readily available. The data below for the related compound Phenylhydrazine is provided for context. The acute toxicity of phenylhydrazine hydrochloride is reported to not differ greatly from that of phenylhydrazine.

Route	Species	LD ₅₀ Value
Oral	Rat	188 mg/kg bw
Oral	Mouse	175 mg/kg bw
Oral	Guinea Pig	80 mg/kg bw

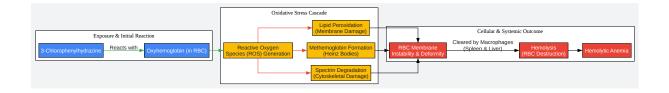
Table 4: Occupational Exposure Limits (for Phenylhydrazine)



Organization	Limit Type	Value
OSHA	PEL (8-hr TWA)	5 ppm[7]
NIOSH	REL (Time-weighted)	0.14 ppm[7]
ACGIH	TLV (8-hr TWA)	0.1 ppm[7]

Mechanism of Toxicity: Phenylhydrazine-Induced Hemolytic Anemia

Phenylhydrazine and its derivatives are known to induce hemolytic anemia through a mechanism involving oxidative stress on red blood cells (RBCs).[8] The process begins with the reaction of phenylhydrazine with oxyhemoglobin, which generates potent reactive oxygen species (ROS) like superoxide radicals.[9][10] These ROS initiate a cascade of damaging events, including the peroxidation of lipids in the RBC membrane, oxidation of hemoglobin into non-functional methemoglobin, and the degradation of critical structural proteins like spectrin. [8][11] This damage compromises the integrity and flexibility of the RBC, leading to its premature destruction (hemolysis), often by macrophages in the spleen and liver.[4][11]



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Caption: Mechanism of Phenylhydrazine-Induced Hemolytic Anemia.

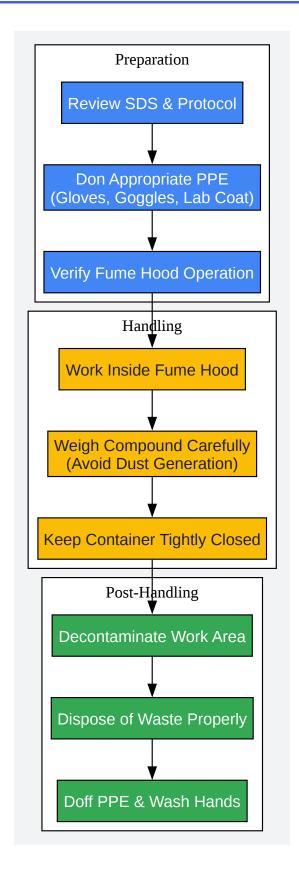


Safety and Handling Precautions

Due to its hazardous nature, **3-Chlorophenylhydrazine hydrochloride** must be handled with appropriate engineering controls and personal protective equipment (PPE).

- Engineering Controls: Always handle this compound within a certified chemical fume hood to prevent inhalation of dust.[12] Ensure safety showers and eye wash stations are readily accessible.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[4]
 - Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.[4][13] Wear a lab coat or a protective suit to prevent skin contact.[13]
 - Respiratory Protection: If a fume hood is not available or if dust formation is significant,
 use a NIOSH/MSHA or European Standard EN 149 approved respirator.[12]
- Hygiene Practices: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[4] Do not eat, drink, or smoke in the laboratory area.[2][4]





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Caption: Standard Workflow for Handling Hazardous Chemical Powders.



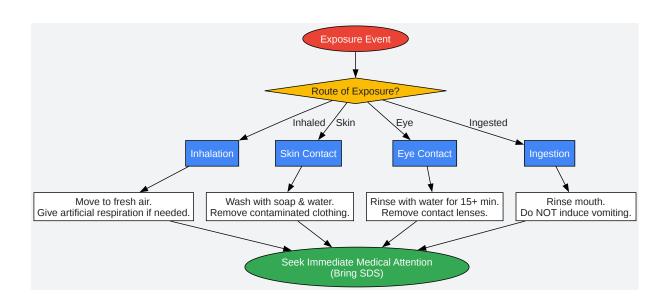
Emergency Procedures

First-Aid Measures

Immediate action is critical in case of accidental exposure. Always consult a physician and show them the Safety Data Sheet.[4]

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][12]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[4]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[12]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4] [12]





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Caption: First-Aid Decision Tree for Accidental Exposure.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear full PPE, including respiratory protection. Avoid breathing dust and prevent contact with skin or eyes.[4]
- Environmental Precautions: Prevent the product from entering drains.[4]
- Containment and Cleanup: Carefully sweep up the spilled solid material without creating dust. Place it in a suitable, closed, and labeled container for disposal.[4]

Fire-Fighting Measures



- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.[4][12]

Storage and Disposal

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][12] Store locked up.[12] It is incompatible with strong oxidizing agents.[4][12]
- Disposal: Dispose of this substance and its container as hazardous waste. Follow all local, state, and federal regulations. Do not allow it to enter the environment.[2][12]

Referenced Experimental Protocols

The hazard classifications in Section 1 are determined by standardized toxicological tests. The following are detailed summaries of the likely methodologies based on OECD Test Guidelines.

Experimental Protocol: Acute Oral Toxicity (Based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of a substance and classify it according to the GHS. This method uses a stepwise procedure with a small number of animals.[14][15][16]
- Animal Model: Typically, female rats are used. Animals are acclimatized for at least five days before the test.[15][17]
- Methodology:
 - A group of three animals is used in each step.
 - The substance is administered orally by gavage in a single dose. Dosing starts at a level expected to be toxic. Standard starting doses are 5, 50, 300, and 2000 mg/kg body weight.[17]



- Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes for up to 14 days.[17]
- The outcome of the first group determines the next step:
 - If mortality occurs, the test is repeated at a lower dose level.
 - If no mortality occurs, the test is repeated at a higher dose level.
- The procedure continues until the dose causing mortality or the highest dose (2000 mg/kg) with no observed effects is identified. The substance is then classified based on the results.
- Endpoint: Classification into a GHS category based on the observed mortality at specific dose levels.

Experimental Protocol: Acute Dermal/Eye Irritation (Based on OECD Guidelines 404 & 405)

- Objective: To assess the potential of a substance to cause skin or eye irritation or corrosion.
- Animal Model: The albino rabbit is the preferred species for both tests.[2][18]
- Methodology (Dermal Irritation OECD 404):
 - A single dose (0.5 g for solids) of the test substance is applied to a small patch of shaved skin (approx. 6 cm²).[18]
 - The patch is covered with a gauze dressing for a 4-hour exposure period.[18][19]
 - After exposure, the residual substance is removed.
 - The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes,
 and then at 24, 48, and 72 hours after patch removal.[19][20]
 - Skin reactions are scored based on a standardized grading scale. The reversibility of the lesions is observed for up to 14 days.[18][20]
- Methodology (Eye Irritation OECD 405):



- The test is performed sequentially, starting with one animal. The use of topical anesthetics and systemic analgesics is recommended to minimize pain.[2][21]
- A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye serves as an untreated control.[2][22]
- The eyes are examined at 1, 24, 48, and 72 hours after application.[2]
- Lesions of the cornea, iris, and conjunctiva are evaluated and scored. The reversibility of effects is observed for up to 21 days.[2][22]
- If a corrosive or severe irritant effect is not seen in the first animal, the test is confirmed in up to two additional animals.[2][21]

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